

# Physical and chemical properties of "2-Amino-N-ethylbenzenesulfonanilide"

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## Compound of Interest

Compound Name: 2-Amino-N-ethylbenzenesulfonanilide

Cat. No.: B1580896

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## An In-depth Technical Guide to 2-Amino-N-ethylbenzenesulfonanilide

This guide provides a comprehensive overview of the physical and chemical properties of **2-Amino-N-ethylbenzenesulfonanilide**, a compound of interest for researchers, scientists, and professionals in drug development and chemical synthesis.

## Introduction and Nomenclature

**2-Amino-N-ethylbenzenesulfonanilide**, also known as 2-Amino-N-ethyl-N-phenylbenzenesulfonamide, is an organic compound featuring a sulfonamide functional group. Its chemical structure consists of a benzenesulfonamide core with an amino group at the ortho position of the benzene ring and an N-ethyl-N-phenyl substitution on the sulfonamide nitrogen. This substitution pattern imparts specific chemical and physical characteristics that are crucial for its application, primarily as an intermediate in the synthesis of acid dyes.[1][2] The presence of both an aromatic amine and a sulfonamide moiety makes it a versatile building block in organic synthesis.

## Chemical Identity

Identifier	Value
CAS Number	81-10-7[1][2][3][4]
Molecular Formula	C14H16N2O2S[3][4][5][6]
Molecular Weight	276.35 g/mol [1][2][3][6]
IUPAC Name	2-amino-N-ethyl-N-phenylbenzenesulfonamide[7]
Synonyms	2-Amino-N-ethylbenzenesulfonanilide, 2-aminobenzenesulfon-N-ethylanilide, N-Ethyl-N-phenyl-o-aminobenzenesulfonamide[1][2][3][4][5][7]

## Molecular Structure

The molecular structure of **2-Amino-N-ethylbenzenesulfonanilide** is depicted below. The ortho-amino group and the N,N-disubstituted sulfonamide are key features influencing its reactivity and physical properties.

Caption: Molecular structure of **2-Amino-N-ethylbenzenesulfonanilide**.

## Physicochemical Properties

The physical and chemical properties of **2-Amino-N-ethylbenzenesulfonanilide** are summarized in the table below. These properties are essential for its handling, storage, and application in various chemical processes.

Property	Value
Appearance	White to off-white or grayish-white crystalline powder[1][2][5]
Melting Point	56-60 °C[1][2][4] or 65 °C[2]
Boiling Point	445.4 °C at 760 mmHg[1][2]
Density	1.28 g/cm <sup>3</sup> [1][2]
Flash Point	223.1 °C[1][2]
Vapor Pressure	3.97 x 10 <sup>-8</sup> mmHg at 25 °C[1][2]
Refractive Index	1.632[1][2]
Solubility	Soluble in water and polar organic solvents[5]

The crystalline nature of this compound is typical for aromatic sulfonamides of its molecular weight. The relatively high boiling point and flash point are indicative of its thermal stability. Its solubility in polar organic solvents can be attributed to the presence of the polar sulfonamide and amino groups.

## Chemical Reactivity and Synthesis

The chemical reactivity of **2-Amino-N-ethylbenzenesulfonanilide** is governed by the amino and sulfonamide functional groups. The aromatic amino group can undergo diazotization reactions, which is a common step in the synthesis of azo dyes. This reactivity is the basis for its primary application as a dye intermediate.[1][2]

The sulfonamide group is generally stable, but the N-H bond in monosubstituted sulfonamides (which is not present here) can exhibit acidity. The tertiary nature of the sulfonamide nitrogen in this compound makes it less reactive in this regard.

While specific, detailed synthesis protocols for **2-Amino-N-ethylbenzenesulfonanilide** are not extensively published in readily available literature, a general synthetic approach can be inferred from standard organic chemistry principles. A plausible synthetic route could involve the reaction of 2-nitrobenzenesulfonyl chloride with N-ethylaniline, followed by the reduction of the nitro group to an amino group.

## Analytical Characterization

A comprehensive analysis of **2-Amino-N-ethylbenzenesulfonanilide** would involve a combination of spectroscopic and chromatographic techniques to confirm its identity and purity.

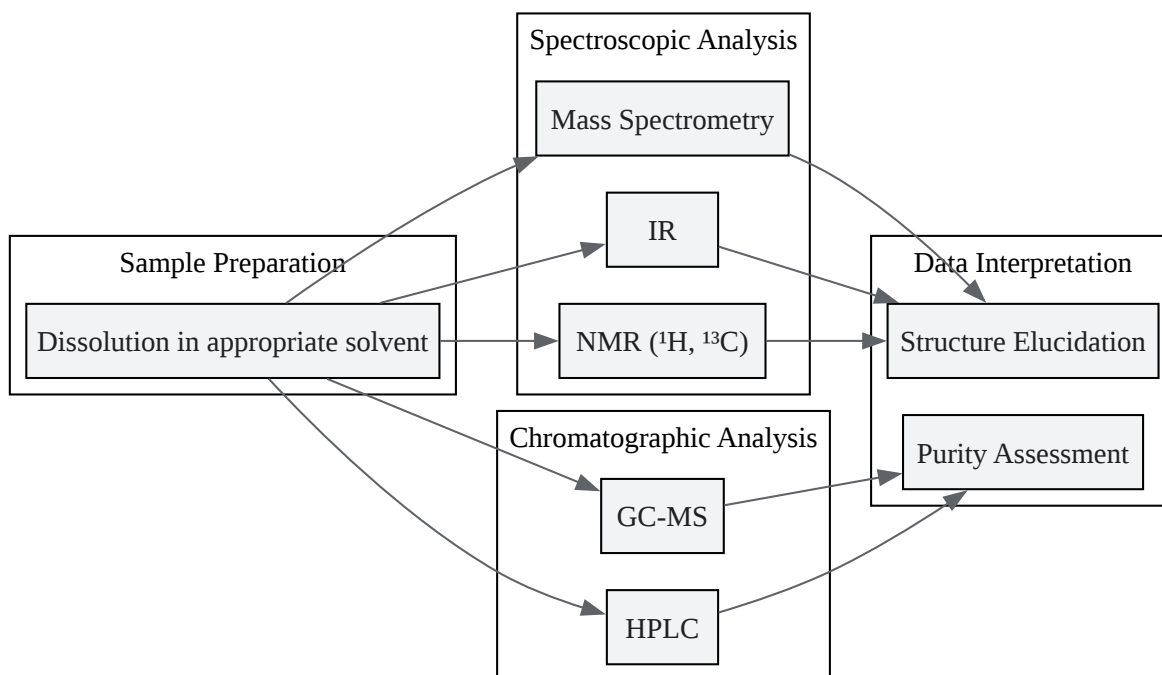
### Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy would provide detailed information about the molecular structure. The  $^1\text{H}$  NMR spectrum would show characteristic signals for the aromatic protons, the ethyl group protons, and the amino group protons. The  $^{13}\text{C}$  NMR spectrum would confirm the number and types of carbon atoms in the molecule.<sup>[7]</sup>
- Infrared (IR) Spectroscopy: IR spectroscopy is useful for identifying the functional groups present. Characteristic absorption bands would be expected for the N-H stretching of the amino group, S=O stretching of the sulfonamide, and C-N stretching.<sup>[3]</sup>
- Mass Spectrometry (MS): Mass spectrometry would be used to determine the molecular weight and fragmentation pattern of the compound, further confirming its structure.<sup>[3][7]</sup>

### Chromatographic Analysis

- High-Performance Liquid Chromatography (HPLC): HPLC is a powerful technique for assessing the purity of **2-Amino-N-ethylbenzenesulfonanilide** and for separating it from any impurities or starting materials. A reversed-phase column with a suitable mobile phase (e.g., a mixture of acetonitrile and water) would likely provide good separation.
- Gas Chromatography-Mass Spectrometry (GC-MS): For volatile and thermally stable compounds, GC-MS can be used for both separation and identification.<sup>[7]</sup>

The following diagram illustrates a general workflow for the analytical characterization of **2-Amino-N-ethylbenzenesulfonanilide**.



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Caption: A general workflow for the analytical characterization of **2-Amino-N-ethylbenzenesulfonanilide**.

## Applications and Potential Uses

The primary documented application of **2-Amino-N-ethylbenzenesulfonanilide** is as an intermediate in the synthesis of acid dyes.[1][2] Its bifunctional nature, containing both a diazotizable amino group and a sulfonamide moiety, makes it a valuable precursor for creating a variety of colored compounds.

While some sources mention a potential role for sulfonamides in medicinal chemistry as antibacterial agents due to their ability to interfere with folic acid synthesis, specific studies on the biological activity of **2-Amino-N-ethylbenzenesulfonanilide** are not widely reported.[5]

## Safety and Handling

**2-Amino-N-ethylbenzenesulfonanilide** is classified as an irritant.<sup>[1][2]</sup> It is reported to be irritating to the eyes, respiratory system, and skin.<sup>[1][2]</sup> Therefore, appropriate safety precautions should be taken when handling this compound.

## GHS Hazard Information

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).<sup>[7]</sup>
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).<sup>[7]</sup>

## Recommended Handling Procedures

- Engineering Controls: Handle in a well-ventilated area, preferably in a fume hood.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.
- Storage: Store in a cool, dry place away from incompatible materials. Keep the container tightly closed.

It is important to consult the Safety Data Sheet (SDS) for this compound before use for complete and detailed safety information.

## Conclusion

**2-Amino-N-ethylbenzenesulfonanilide** is a well-defined organic compound with established physical and chemical properties. Its primary utility lies in its role as a key intermediate in the dye industry. A thorough understanding of its characteristics, including its reactivity, analytical profile, and safety considerations, is essential for its effective and safe use in research and industrial applications.

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